

PF-06737007 not dissolving properly in solution

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Compound of Interest

Compound Name: PF-06737007

Cat. No.: B15618037

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Technical Support Center: PF-06737007

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on the proper handling and dissolution of **PF-06737007**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist you in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **PF-06737007** and what are its properties?

PF-06737007 is a potent and selective pan-tropomyosin-related kinase (Trk) inhibitor, targeting TrkA, TrkB, and TrkC. It is provided as a white to beige powder.

Q2: What is the known solubility of **PF-06737007**?

PF-06737007 is soluble in dimethyl sulfoxide (DMSO) at a concentration of 25 mg/mL. Information on its solubility in other common solvents such as ethanol, PBS, or water is not readily available in public literature. It is recommended to perform small-scale solubility tests to determine the optimal solvent for your specific application.

Q3: The vial of **PF-06737007** appears to be empty. Is this normal?

Yes, this is common for lyophilized or powdered compounds supplied in small quantities. The compound may be present as a thin film or small amount of powder at the bottom or on the

walls of the vial. Always proceed with the dissolution protocol by adding the solvent directly to the vial.

Q4: My **PF-06737007** solution in DMSO is cloudy or has precipitates. What should I do?

A cloudy appearance or the presence of precipitates indicates that the compound is not fully dissolved or has precipitated out. This can occur if the solubility limit has been exceeded or due to improper storage. Do not use a solution with precipitates in your experiments, as this will lead to inaccurate concentration calculations and unreliable results. Please refer to the troubleshooting guide below for steps to address this issue.

Solubility and Solution Preparation

Quantitative Solubility Data

Solvent	Known Concentration	Appearance
DMSO	25 mg/mL	Clear solution
Ethanol	Data not available	-
PBS (pH 7.4)	Data not available	-
Water	Data not available	-

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol is a general guideline for preparing a stock solution of **PF-06737007**.

Materials:

- Vial of **PF-06737007**
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer

- Water bath sonicator (optional)
- Calibrated pipettes

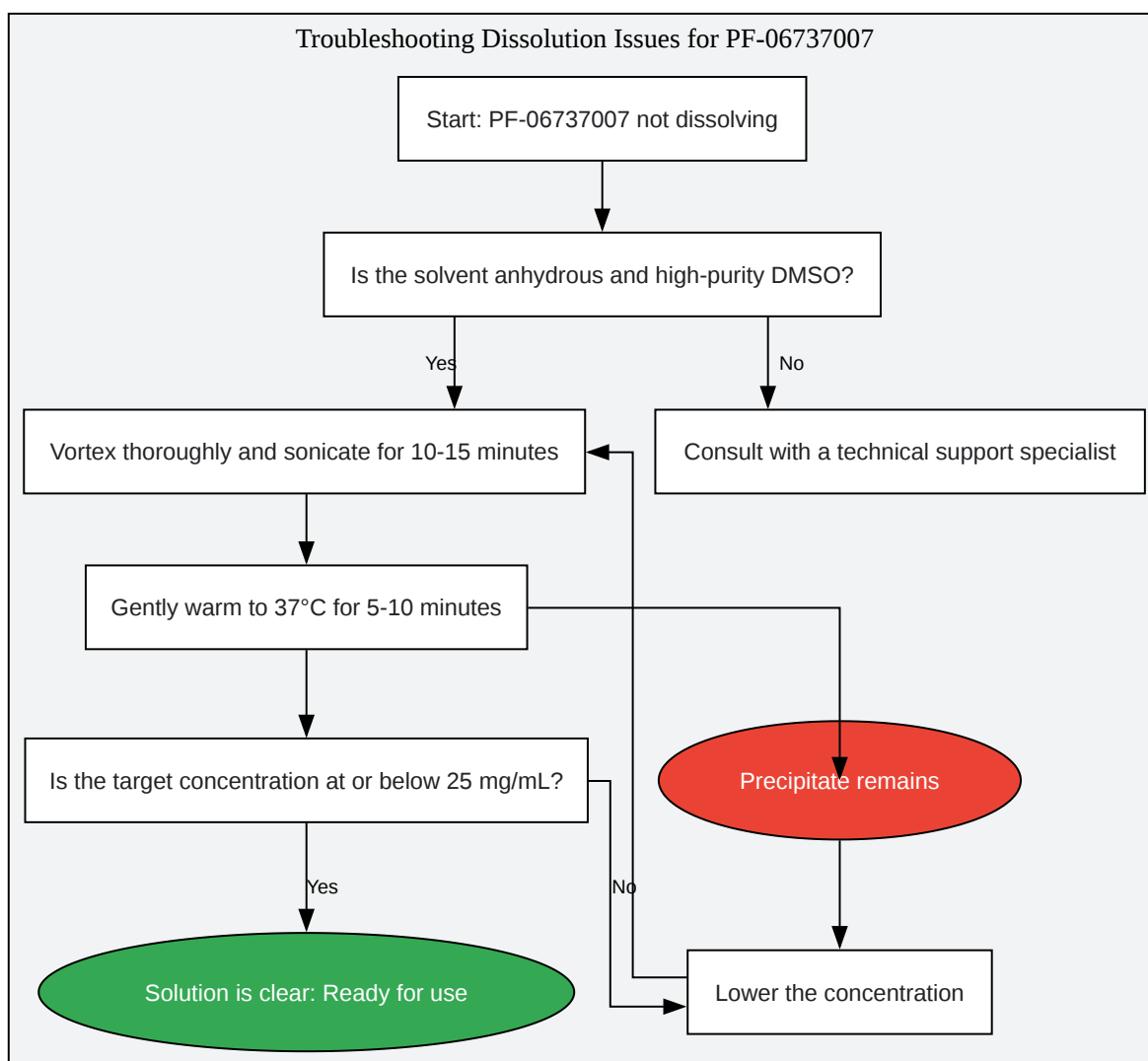
Procedure:

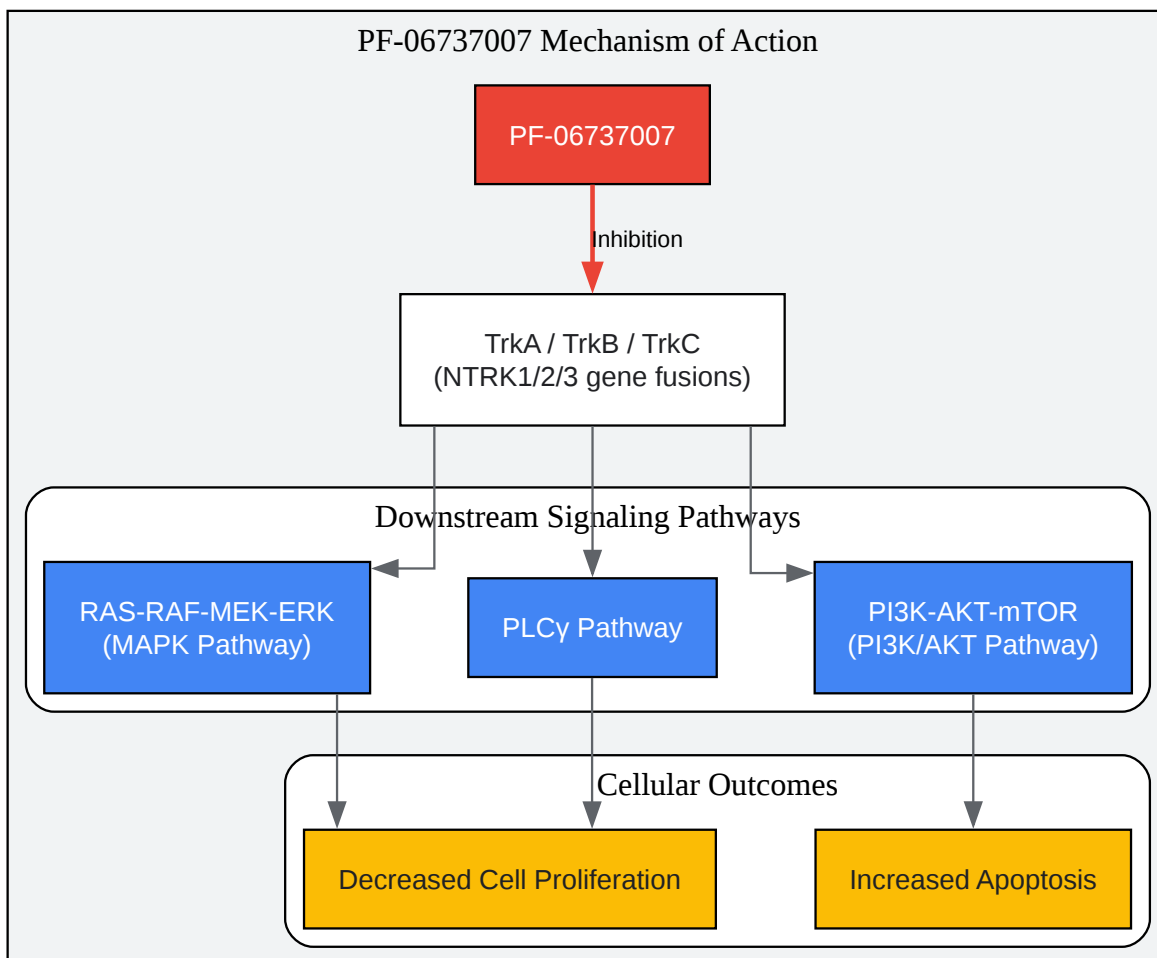
- Calculate the required volume of DMSO:
 - The molecular weight of **PF-06737007** is 528.49 g/mol .
 - To prepare a 10 mM stock solution, you will need to dissolve 5.285 mg of **PF-06737007** in 1 mL of DMSO.
 - Adjust the volume based on the amount of **PF-06737007** in your vial. For example, for 1 mg of **PF-06737007**, you would add 189.2 μ L of DMSO.
- Equilibrate to Room Temperature: Before opening, allow the vial of **PF-06737007** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture.
- Solvent Addition: Carefully add the calculated volume of anhydrous DMSO to the vial.
- Dissolution:
 - Cap the vial tightly and vortex for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.
 - If the compound does not fully dissolve, sonicate the vial in a room temperature water bath for 10-15 minutes.
 - If solubility issues persist, gentle warming of the solution in a 37°C water bath for 5-10 minutes may be attempted. However, be cautious as prolonged heating may degrade the compound.
- Storage:

- Once the **PF-06737007** is fully dissolved, it is recommended to aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots in tightly sealed vials at -20°C or -80°C for long-term storage, protected from light.

Troubleshooting Guide

If you encounter issues with dissolving **PF-06737007**, please follow the troubleshooting workflow below.





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